

(S)-3-(((Benzyl)oxy)carbonyl)amino)butanoic acid molecular weight

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Compound of Interest

Compound Name:	(S)-3- (((Benzyl)oxy)carbonyl)amino)buta noic acid
Cat. No.:	B1353614

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An In-Depth Technical Guide on the Molecular Weight of (S)-3- (((Benzyl)oxy)carbonyl)amino)butanoic acid

For researchers, scientists, and drug development professionals, a precise understanding of the physicochemical properties of a compound is fundamental. This guide provides a detailed breakdown of the molecular weight of **(S)-3-(((Benzyl)oxy)carbonyl)amino)butanoic acid**, a derivative of 3-aminobutanoic acid.

Molecular Formula

The chemical formula for **(S)-3-(((Benzyl)oxy)carbonyl)amino)butanoic acid** has been identified as $C_{12}H_{15}NO_4$.^{[1][2][3]} This formula is the cornerstone for calculating the molecular weight of the compound.

Calculation of Molecular Weight

The molecular weight is determined by the sum of the atomic weights of all atoms in a single molecule. The calculation is based on the molecular formula and the standard atomic weights of the constituent elements.

Atomic Weight Data

The following table outlines the atomic weights for each element present in the compound.

Element	Symbol	Count	Standard Atomic Weight (amu)	Total Atomic Weight (amu)
Carbon	C	12	12.011	144.132
Hydrogen	H	15	1.008	15.120
Nitrogen	N	1	14.007	14.007
Oxygen	O	4	15.999	63.996

Standard atomic weights are based on IUPAC recommendations and may have slight variations depending on the source.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Total Molecular Weight

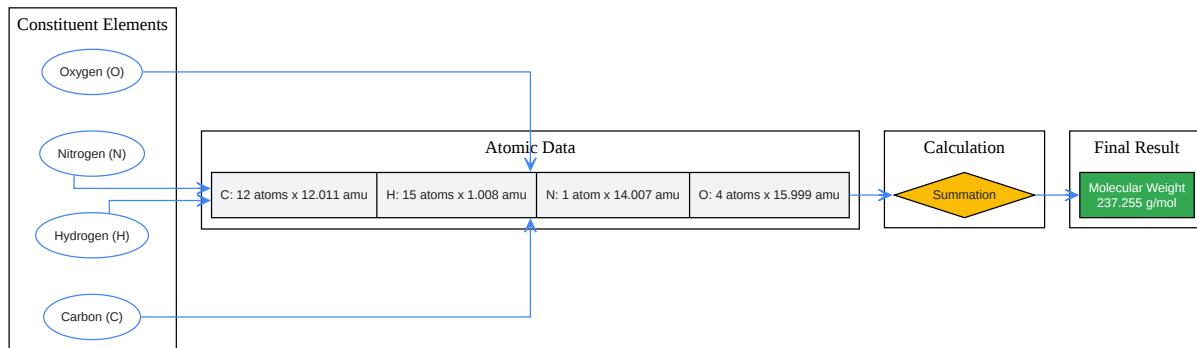
The cumulative molecular weight of **(S)-3-(((Benzyl)amino)carbonyl)benzoic acid** is calculated as follows:

$$(12 \times 12.011) + (15 \times 1.008) + (1 \times 14.007) + (4 \times 15.999) = 237.255 \text{ amu}$$

This value is often expressed in grams per mole (g/mol) for macroscopic calculations. Published resources confirm the molecular weight to be approximately 237.25 g/mol or 237.26 g/mol .[\[2\]](#)[\[3\]](#)[\[9\]](#)

Visualization of Molecular Weight Calculation

The following diagram illustrates the workflow for calculating the molecular weight from the molecular formula and atomic weights.



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Caption: Workflow for calculating the molecular weight.

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